

# Physical properties of 2,2-Dimethylcyclohexanone (boiling point, density)

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## Compound of Interest

Compound Name: 2,2-Dimethylcyclohexanone

Cat. No.: B156460

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An In-depth Technical Guide on the Physical Properties of **2,2-Dimethylcyclohexanone**

## Introduction

This technical guide provides a comprehensive overview of the key physical properties of **2,2-Dimethylcyclohexanone**, specifically its boiling point and density. The document is intended for researchers, scientists, and professionals in drug development and related fields who require accurate and detailed information for their work. This guide includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a workflow diagram for clarity.

## Physical Properties of 2,2-Dimethylcyclohexanone

**2,2-Dimethylcyclohexanone** is a sterically hindered cyclic ketone. Its physical properties are crucial for its handling, purification, and use in various chemical syntheses.

## Quantitative Data

The boiling point and density of **2,2-Dimethylcyclohexanone** are summarized in the table below. These values are compiled from various sources and represent the physical characteristics of the compound under specified conditions.



Physical Property	Value	Conditions
Boiling Point	172 °C	Not specified
169-170 °C	768 mmHg	
Density	0.915 g/mL	Not specified
0.912 g/mL	25 °C	

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid organic compound like **2,2-Dimethylcyclohexanone**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[1]</sup> A common and efficient method for determining the boiling point of a small quantity of liquid is the capillary method.

Apparatus and Materials:

- Thiele tube or aluminum block heating apparatus<sup>[2]</sup>
- Thermometer (-10 to 200 °C range)
- Capillary tubes (sealed at one end)<sup>[3]</sup>
- Small test tube (fusion tube)
- **2,2-Dimethylcyclohexanone** sample
- Heating source (e.g., Bunsen burner or hot plate)<sup>[1]</sup>
- Stand and clamp

Procedure:



- **Sample Preparation:** Place a few milliliters of **2,2-Dimethylcyclohexanone** into the small test tube.<sup>[4]</sup>
- **Capillary Insertion:** Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid sample.<sup>[3]</sup>
- **Apparatus Setup:** Secure the test tube to a thermometer using a rubber band or thread, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly into a Thiele tube containing a high-boiling point liquid (like paraffin oil) or insert it into an aluminum heating block.<sup>[1]</sup>
- **Observation:** Heat the apparatus slowly and uniformly.<sup>[2]</sup> As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** Continue heating until a rapid and continuous stream of bubbles is observed.<sup>[2]</sup> Then, remove the heat source and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.<sup>[1]</sup>
- **Recording:** Record the temperature to the nearest degree. For high accuracy, the determination should be repeated.

#### Precautions:

- Ensure the capillary tube is properly sealed at one end.<sup>[2]</sup>
- The thermometer bulb and the sample should be at the same level to ensure accurate temperature reading.<sup>[2]</sup>
- Heating should be gradual to maintain thermal equilibrium.

## Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is an intrinsic property of a substance, defined as its mass per unit volume.<sup>[5]</sup> For liquids, density can be accurately determined using a pycnometer or more simply with a



graduated cylinder and a balance.

#### Apparatus and Materials:

- Graduated cylinder (e.g., 10 mL or 25 mL)[6]
- Analytical balance[5]
- Thermometer
- **2,2-Dimethylcyclohexanone** sample
- Beaker

#### Procedure:

- Mass of Empty Cylinder: Weigh a clean and dry graduated cylinder on an analytical balance and record its mass.[6]
- Volume Measurement: Carefully add a known volume of **2,2-Dimethylcyclohexanone** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[7]
- Mass of Cylinder with Liquid: Weigh the graduated cylinder containing the liquid and record the combined mass.[6]
- Temperature Measurement: Measure and record the temperature of the liquid.[5]
- Calculation:
  - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the combined mass.[6]
  - Calculate the density by dividing the mass of the liquid by its volume.
  - The formula for density ( $\rho$ ) is:  $\rho = \text{mass} / \text{volume}$ .[7]
- Repetition: Repeat the measurement at least two more times and calculate the average density to ensure precision.[6]



#### Precautions:

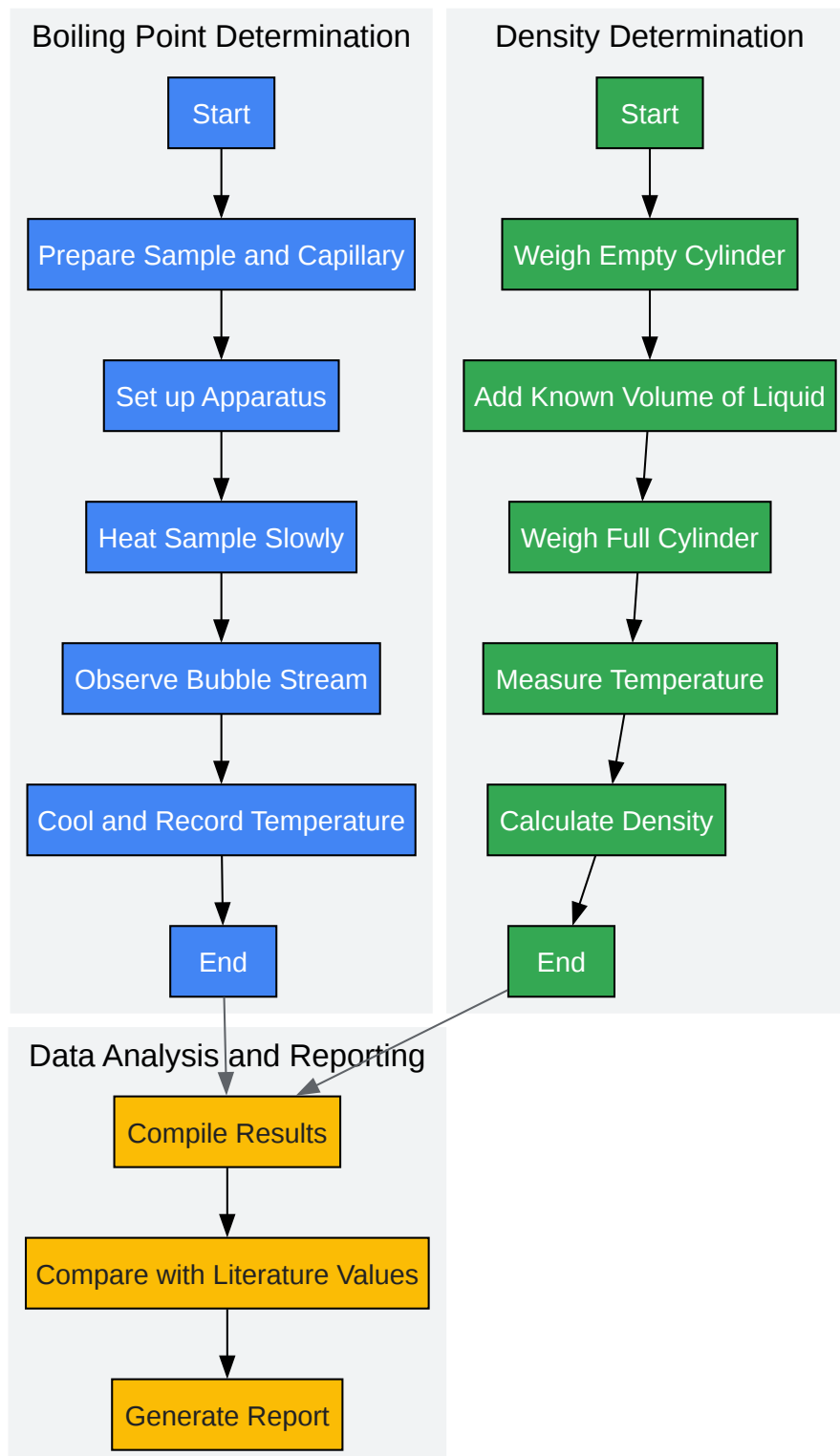
- Ensure the graduated cylinder is completely dry before weighing to avoid errors in mass measurement.
- Read the volume at eye level to prevent parallax error.[\[7\]](#)
- Record the temperature, as density is temperature-dependent.[\[5\]](#)

## Workflow and Process Visualization

To illustrate the logical flow of determining the physical properties of **2,2-Dimethylcyclohexanone**, the following diagram outlines the key steps.



## Workflow for Physical Property Determination of 2,2-Dimethylcyclohexanone



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Caption: Workflow for the determination of boiling point and density.



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## References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. byjus.com [byjus.com]
- 4. cdn.juniata.edu [cdn.juniata.edu]
- 5. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. embibe.com [embibe.com]
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